

# "Methyl 3,5-dibromo-4-hydroxybenzoate safety and hazards"

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## Compound of Interest

Compound Name: Methyl 3,5-dibromo-4-hydroxybenzoate

Cat. No.: B1581642

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An In-depth Technical Guide to the Safety and Hazards of **Methyl 3,5-dibromo-4-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

## Foreword: A Proactive Stance on Laboratory Safety

**Methyl 3,5-dibromo-4-hydroxybenzoate** is a halogenated aromatic compound with utility as a chemical intermediate. While it is a valuable building block, its safe handling is paramount. This guide provides a comprehensive overview of its known and potential hazards, moving beyond a simple recitation of data to instill a deep, causal understanding of the necessary safety protocols. As senior application scientists, our experience dictates a conservative approach to safety, especially when toxicological data is incomplete. Therefore, this document is structured to empower researchers with the knowledge to not only follow procedures but to understand the rationale behind them, creating a self-validating system of safety in the laboratory.

## Section 1: Chemical and Physical Identity

A foundational aspect of safety is a thorough understanding of the substance's basic properties.


Property	Value	Source
Chemical Name	Methyl 3,5-dibromo-4-hydroxybenzoate	PubChem[1]
CAS Number	41727-47-3	PubChem[1]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	309.94 g/mol	PubChem[1]
Appearance	White to off-white powder/solid	ChemicalBook[2]
Melting Point	123-125 °C	ChemicalBook[2]
Solubility	Slightly soluble in water. Soluble in DMSO and Methanol (slightly).	ChemicalBook[2]

## Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. For **Methyl 3,5-dibromo-4-hydroxybenzoate**, the GHS classification indicates specific risks that must be addressed through appropriate handling procedures and personal protective equipment.

It is important to note that while the majority of aggregated data from sources like the European Chemicals Agency (ECHA) C&L Inventory points to specific hazards, some individual supplier Safety Data Sheets (SDS) may state that the classification criteria are not met.[3] In such instances of conflicting information, a cautious approach that assumes the higher hazard classification is warranted to ensure maximum safety.

GHS Classification:

- Pictogram:
  -  alt text

- Signal Word:Warning[1]
- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Precautionary Statements:[1]
  - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
  - P264: Wash skin thoroughly after handling.
  - P271: Use only outdoors or in a well-ventilated area.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P302 + P352: IF ON SKIN: Wash with plenty of water.
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P332 + P313: If skin irritation occurs: Get medical advice/attention.
  - P337 + P313: If eye irritation persists: Get medical advice/attention.
  - P362 + P364: Take off contaminated clothing and wash it before reuse.
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.

- P501: Dispose of contents/container to an approved waste disposal plant.

## Section 3: Toxicological Profile and Mechanistic Insights

While specific LD50 and LC50 data for **Methyl 3,5-dibromo-4-hydroxybenzoate** are not readily available, the GHS classification points to its irritant properties. The toxicological profile can be further understood by examining the reactivity of halogenated aromatic compounds.

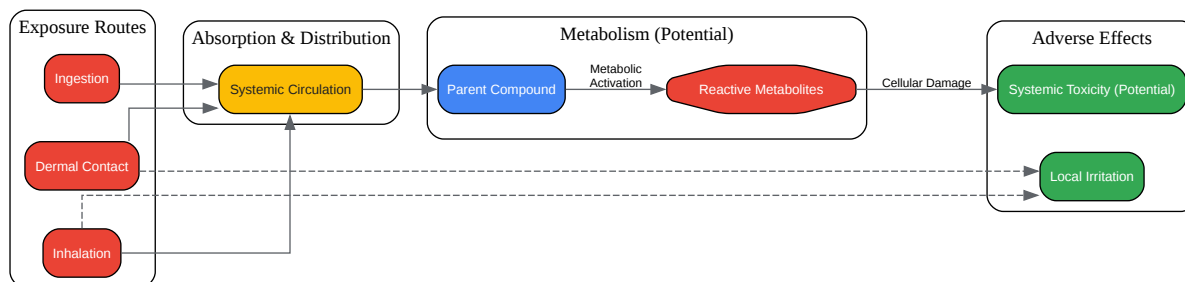
### Potential Mechanisms of Irritation:

The irritant effects of **Methyl 3,5-dibromo-4-hydroxybenzoate** are likely due to its chemical reactivity with biological macromolecules.

- **Skin and Eye Irritation:** Direct contact with the skin or eyes can lead to local inflammation, redness, and pain. The electrophilic nature of the aromatic ring, enhanced by the electron-withdrawing bromine atoms, may facilitate reactions with nucleophilic residues in proteins and other biomolecules, disrupting cellular function and triggering an inflammatory response.
- **Respiratory Irritation:** Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to symptoms such as coughing, sneezing, and shortness of breath. The mechanism is likely similar to that of skin and eye irritation, with the compound interacting with the moist surfaces of the respiratory system.

### Metabolic Considerations and Potential for Systemic Toxicity:

While the primary hazards are related to irritation, the metabolic fate of halogenated aromatic compounds warrants consideration for potential systemic effects. The metabolism of such compounds can sometimes lead to the formation of reactive intermediates. Although specific data for **Methyl 3,5-dibromo-4-hydroxybenzoate** is lacking, related halogenated benzenes are known to be metabolized to potentially harmful epoxides, phenols, and benzoquinones.



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Caption: Potential toxicological pathway for **Methyl 3,5-dibromo-4-hydroxybenzoate**.

## Section 4: Safe Handling and Engineering Controls

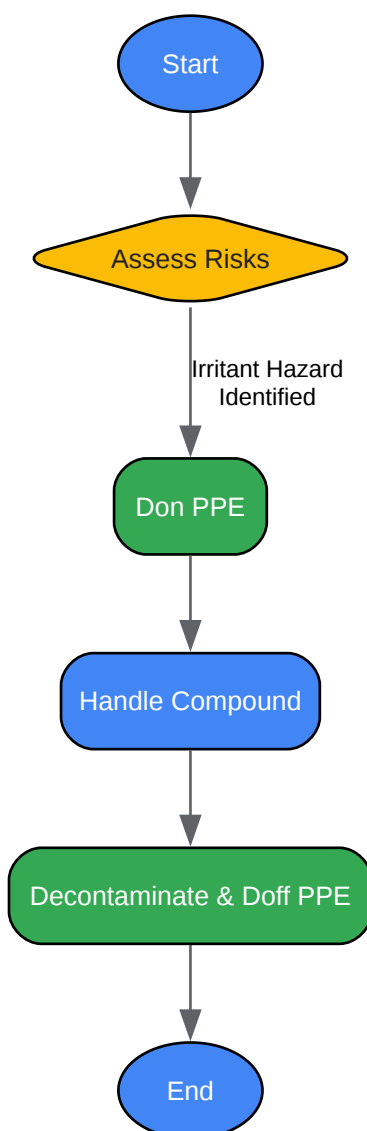
A proactive approach to safety involves implementing robust handling procedures and engineering controls to minimize exposure.

Engineering Controls:

- **Chemical Fume Hood:** All work with **Methyl 3,5-dibromo-4-hydroxybenzoate**, including weighing and solution preparation, should be conducted in a certified chemical fume hood to prevent inhalation of the powder.
- **Ventilation:** Ensure adequate general laboratory ventilation to supplement the local exhaust of the fume hood.
- **Eyewash Station and Safety Shower:** An easily accessible and functional eyewash station and safety shower are mandatory in any laboratory where this compound is handled.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, should be worn. It is crucial to check the manufacturer's glove compatibility chart for breakthrough times.
- **Skin and Body Protection:** A laboratory coat is mandatory. For larger quantities or when there is a significant risk of skin contact, a chemically resistant apron should be worn.
- **Respiratory Protection:** For routine handling within a fume hood, respiratory protection is not typically required. However, in the event of a spill or if working outside of a fume hood, a NIOSH-approved respirator with a particulate filter is necessary.



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Caption: Personal Protective Equipment workflow for handling irritant compounds.

## Section 5: Emergency Procedures

Preparedness for emergencies is a critical component of laboratory safety.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [\[3\]](#)
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, preferably by a chemical fume hood.
- Contain: For small spills, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Personal Protection: Do not attempt to clean up a spill without the appropriate PPE, including respiratory protection.
- Clean-up: Carefully sweep the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the laboratory and contact the institution's environmental health and safety department immediately.

## Section 6: Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

#### Storage:



- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled with the appropriate hazard warnings.

#### Disposal:

- Dispose of **Methyl 3,5-dibromo-4-hydroxybenzoate** and any contaminated materials as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.

## Section 7: Self-Validating Experimental Protocols

To ensure the highest level of safety, experimental protocols should be designed as self-validating systems. This involves incorporating in-process checks and considering the potential hazards at each step.

#### Example Protocol: Preparation of a Stock Solution

- Pre-Experiment Checklist:
  - Verify fume hood certification is current.
  - Confirm availability and functionality of eyewash station and safety shower.
  - Ensure appropriate PPE is available and in good condition.
  - Review the SDS for **Methyl 3,5-dibromo-4-hydroxybenzoate** and the chosen solvent.
- Step-by-Step Procedure:
  - Don all required PPE (goggles, lab coat, gloves).
  - Place a tared weigh boat on an analytical balance inside the chemical fume hood.

- Carefully weigh the desired amount of **Methyl 3,5-dibromo-4-hydroxybenzoate**.
- Transfer the powder to a suitable volumetric flask, also inside the fume hood.
- Add a small amount of the desired solvent to the flask and swirl to dissolve the solid.
- Once dissolved, dilute to the final volume with the solvent.
- Cap the flask and invert several times to ensure homogeneity.
- Label the stock solution clearly with the chemical name, concentration, date, and hazard pictograms.
- Post-Experiment Actions:
  - Decontaminate all glassware and equipment used.
  - Dispose of any contaminated materials (e.g., weigh boat, gloves) in the designated hazardous waste container.
  - Wash hands thoroughly after removing gloves.

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## References

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